

4-Fluorophenyl isocyanate CAS number 1195-45-5

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Compound of Interest

Compound Name: 4-Fluorophenyl isocyanate

Cat. No.: B073906

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An In-depth Technical Guide to **4-Fluorophenyl Isocyanate** (CAS: 1195-45-5)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Fluorophenyl isocyanate (CAS Number: 1195-45-5) is a versatile and highly reactive organofluorine compound.[1][2] It is a key building block in organic synthesis, recognized for the unique reactivity of its isocyanate functional group ($-N=C=O$).[2] This compound serves as a crucial intermediate in the production of a wide array of chemical entities, including pharmaceuticals, agrochemicals, and advanced polymers.[1][2][3]

The presence of a fluorine atom on the phenyl ring significantly influences the molecule's electronic properties and lipophilicity. This feature is particularly valuable in medicinal chemistry for the development of fluorinated drugs, which can exhibit improved metabolic stability, bioavailability, and therapeutic efficacy.[1][2] Consequently, **4-fluorophenyl isocyanate** is a reagent of great interest for professionals engaged in drug discovery and the synthesis of novel bioactive molecules.[1]

This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic data, reactivity, synthesis protocols, and applications, with a focus on its role in modern chemical research and development.

Chemical and Physical Properties

4-Fluorophenyl isocyanate is a colorless to light yellow liquid under standard conditions.[4][5][6] It is characterized by a strong, irritating odor and is known to be a lachrymator.[7][8][9] Key identifiers and physical properties are summarized below.

Table 1: Physical and Chemical Properties of **4-Fluorophenyl Isocyanate**

Property	Value	Source(s)
CAS Number	1195-45-5	[1][2][4][5][7][8][9][10][11][12][13][14][15]
Molecular Formula	C ₇ H ₄ FNO	[1][2][8][10][12][15]
Molecular Weight	137.11 g/mol	[1][4][5][8][10][12][13]
Appearance	Clear colorless to light yellow liquid	[2][4][6]
Density	1.206 g/mL at 25 °C	[4][6][13][14][16]
Boiling Point	55 °C at 8 mmHg	[4][6][13][14][16]
68 °C at 15 Torr	[7][17]	
75-77 °C at 20 Torr	[12]	
Flash Point	52 °C (127 °F)	[5][6][14][17]
Refractive Index (n _{20/D})	1.5141	[4][6][13][14][16]
Water Solubility	Decomposes	[6][14][17]
Synonyms	1-Fluoro-4-isocyanatobenzene, p-Fluorophenyl isocyanate	[12][14]
SMILES String	O=C=NC1=CC=C(F)C=C1	[4][12]
InChI Key	DSVGFKBFFICWLZ-UHFFFAOYSA-N	[4][12]

Spectroscopic Data

The structural identity of **4-fluorophenyl isocyanate** is confirmed through various spectroscopic techniques. Spectroscopic data is available from multiple sources.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#) The characteristic strong absorption band for the isocyanate group in the IR spectrum is a key identifier.

Table 2: Spectroscopic Data for **4-Fluorophenyl Isocyanate**

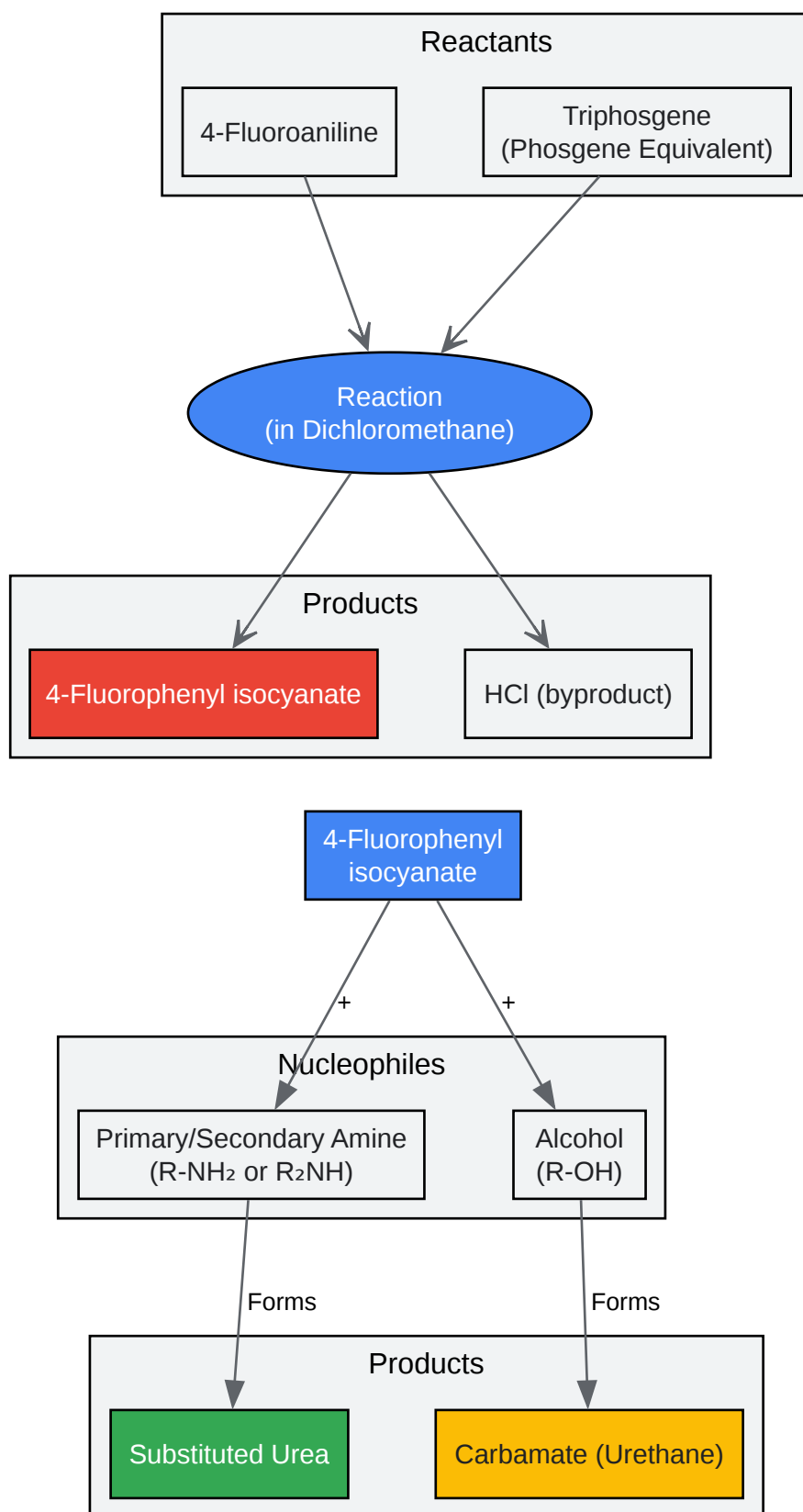
Technique	Key Features / Data	Source(s)
¹ H NMR	Spectrum available in CDCl ₃ solvent.	[19] [21] [22]
¹³ C NMR	Spectrum available. Aromatic carbons and the isocyanate carbon (-NCO) are identifiable.	[20] [22]
IR Spectroscopy	Strong, characteristic absorption band for the isocyanate (-N=C=O) group around 2280 cm ⁻¹ .	[22]
Mass Spectrometry	Molecular Ion Peak (M ⁺) at m/z = 137.	[22]

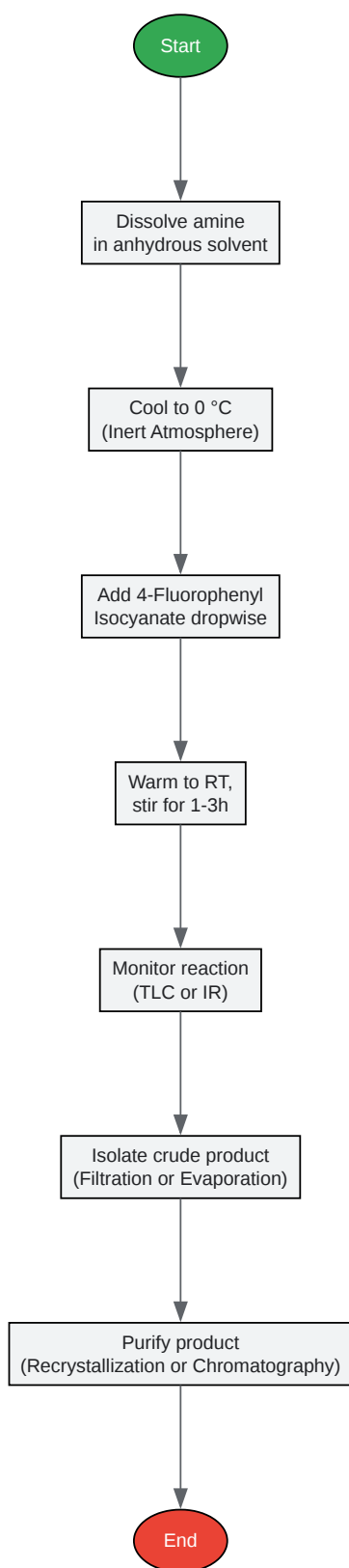
Synthesis and Reactivity

The synthetic utility of **4-fluorophenyl isocyanate** stems from the high electrophilicity of the central carbon atom in the isocyanate group. This makes it highly susceptible to nucleophilic attack, forming the basis for its primary reactions.

Synthesis of 4-Fluorophenyl Isocyanate

The compound is typically synthesized from 4-fluoroaniline. A common laboratory and industrial method involves the reaction of the parent amine with phosgene or a safer phosgene equivalent, such as triphosgene.[\[22\]](#)





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